

discovery and isolation of new dicyclononane natural products

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Compound of Interest

Compound Name: *Dicyclonon*

Cat. No.: *B1670490*

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An In-depth Technical Guide on the Discovery and Isolation of New Bicyclo[3.3.1]nonane Natural Products

A note on nomenclature: Initial searches for "**dicyclononane**" natural products did not yield relevant results, as this is not a commonly recognized structural class in natural product chemistry. However, the closely related bicyclo[3.3.1]nonane core is a prevalent and significant scaffold. This guide will therefore focus on a prominent family of bicyclo[3.3.1]nonane-containing natural products: the Polycyclic Polyprenylated Acylphloroglucinols (PPAPs).

Introduction

Polycyclic Polyprenylated Acylphloroglucinols (PPAPs) are a class of complex, bioactive natural products characterized by a bicyclo[3.3.1]nonane core, which is biosynthetically derived from the conjunction of terpene and polyketide pathways.^[1] These compounds are predominantly found in plants of the Clusiaceae and Hypericaceae families.^[1] PPAPs have garnered significant attention from the scientific community due to their diverse and potent biological activities, including antitumor, anti-inflammatory, and antidepressant properties.^{[1][2][3]} This technical guide provides an overview of the recent discoveries of new PPAPs, their isolation methodologies, and their biological significance, with a focus on quantitative data and detailed experimental protocols for researchers, scientists, and drug development professionals.

Recently Discovered Bicyclo[3.3.1]nonane (PPAP) Natural Products

Recent phytochemical investigations have continued to uncover novel PPAPs with unique structural modifications and promising biological activities.

From *Garcinia oblongifolia*

Two new PPAPs were isolated from the fruits of *Garcinia oblongifolia*, along with four known compounds. The structures of these compounds were determined using a combination of spectroscopic methods.

From *Hypericum choisianum*

A study of the aerial parts of *Hypericum choisianum* led to the isolation of twenty-one PPAPs, three of which were new compounds named hyperichoisins A, B, and C. Their structures were elucidated through analysis of mass spectrometry, NMR data, and their chiroptical properties.

From *Hypericum himalaicum*

Six previously undescribed PPAPs, featuring a vicinal diol moiety, were isolated from the whole plant of *Hypericum himalaicum*. Their absolute configurations were established using a combination of Mo₂(OAc)₄-induced circular dichroism (ICD), electronic circular dichroism (ECD), and NMR calculations.

Data Presentation

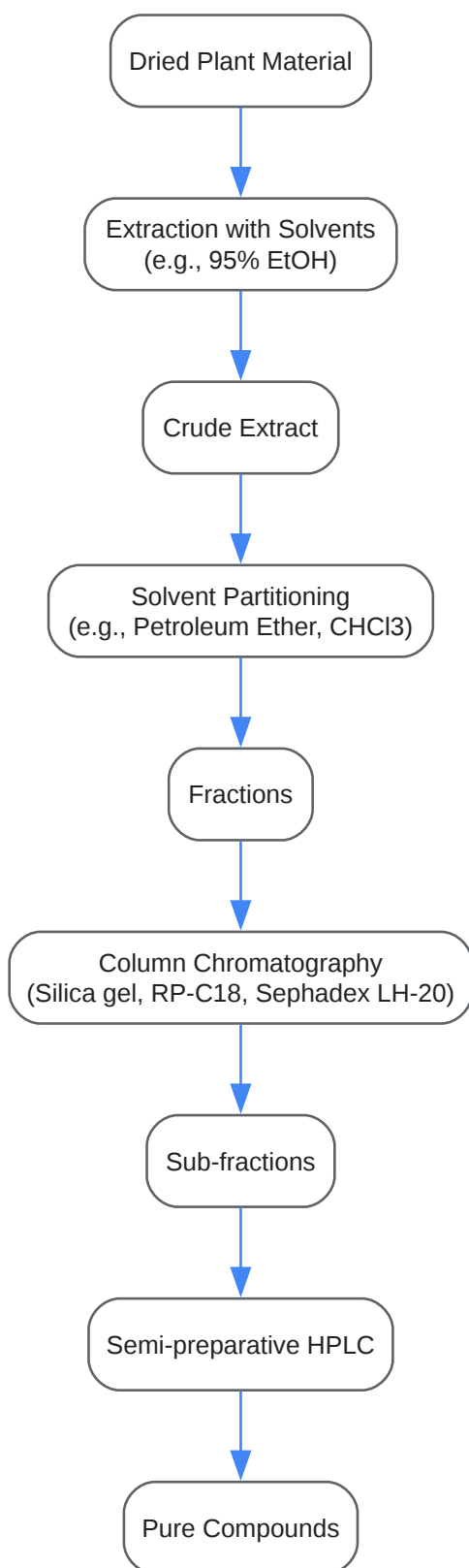
The following table summarizes the quantitative data for a selection of recently discovered PPAPs.

Compound Name	Source Organism	Molecular Formula	Cytotoxic Activity (IC50)	Anti-inflammatory Activity
New PPAP 1	Garcinia oblongifolia	Not specified	Promising against H134B cell line	Not reported
New PPAP 2	Garcinia oblongifolia	Not specified	Promising against H134B cell line	Not reported
Hyperichoisin A	Hypericum choisianum	Not specified	Not specified	Not reported
Hyperichoisin B	Hypericum choisianum	Not specified	Not specified	Not reported
Hyperichoisin C	Hypericum choisianum	Not specified	Not specified	Not reported
Otogirinin B	Hypericum choisianum	Not specified	Significant inhibition of A549 cell proliferation	Not reported
Compound 1	Hypericum himalaicum	Not specified	Not reported	Attenuated NO, TNF- α , and IL-6 secretion; Downregulated COX-2 and iNOS expression; Inhibited ROS release in LPS-induced RAW264.7 macrophages

Experimental Protocols

The isolation and structural elucidation of PPAPs involve a series of chromatographic and spectroscopic techniques.

General Isolation Workflow



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Caption: General workflow for the isolation of PPAPs.

Detailed Methodologies

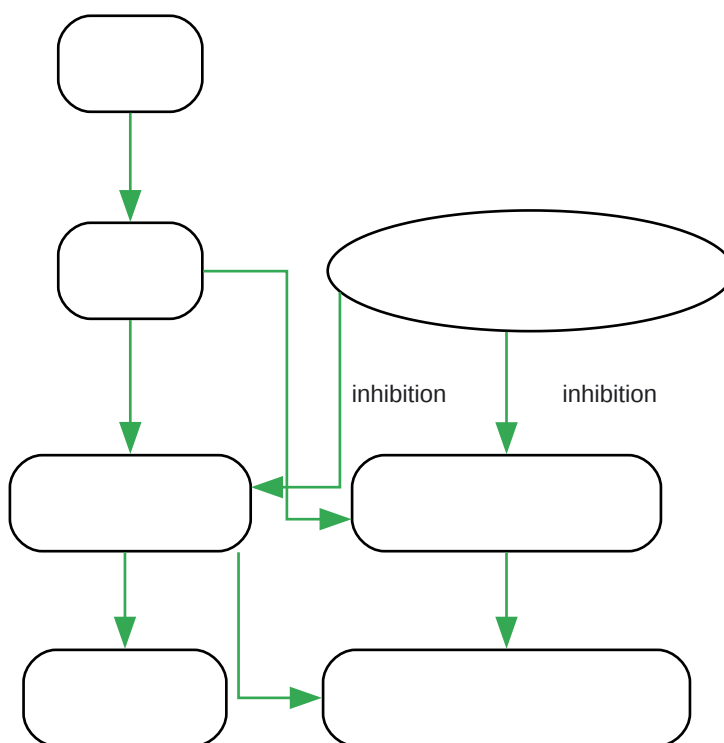
- **Extraction:** The air-dried and powdered plant material (e.g., aerial parts, fruits) is extracted exhaustively with a suitable solvent, such as 95% ethanol, at room temperature. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Fractionation:** The crude extract is suspended in water and subjected to successive partitioning with solvents of increasing polarity, such as petroleum ether and chloroform, to separate compounds based on their polarity.
- **Chromatographic Separation:** The resulting fractions are then subjected to a series of column chromatography techniques for further separation. These typically include:
 - Silica gel column chromatography: For initial separation based on polarity.
 - Reversed-phase C18 (RP-C18) column chromatography: For separation of non-polar to moderately polar compounds.
 - Sephadex LH-20 column chromatography: For size-exclusion chromatography to separate compounds based on their molecular size.
- **Purification:** The sub-fractions obtained from column chromatography are further purified using semi-preparative High-Performance Liquid Chromatography (HPLC) to yield pure compounds.
- **Structure Elucidation:** The structures of the isolated pure compounds are determined using a combination of spectroscopic techniques:
 - Mass Spectrometry (MS): To determine the molecular weight and molecular formula.
 - Infrared (IR) Spectroscopy: To identify functional groups.
 - Ultraviolet (UV) Spectroscopy: To identify chromophores.
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: Including 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC, NOESY) NMR experiments to determine the connectivity and stereochemistry of the molecule.

- Chiroptical Methods: Such as Electronic Circular Dichroism (ECD) and Vibrational Circular Dichroism (VCD) to determine the absolute configuration.

Biological Activities and Signaling Pathways

Newly discovered PPAPs often exhibit significant biological activities. For instance, compounds from *Garcinia oblongifolia* have shown promising antitumor activity. Furthermore, a compound isolated from *Hypericum himalaicum* demonstrated potent anti-inflammatory effects by inhibiting the NF- κ B and NLRP3 signaling pathways in LPS-induced RAW264.7 macrophages.

NF- κ B and NLRP3 Signaling Pathway Inhibition



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Caption: Inhibition of NF- κ B and NLRP3 pathways by a PPAP.

Conclusion

The discovery and isolation of new bicyclo[3.3.1]nonane natural products, particularly PPAPs, continue to provide a rich source of structurally diverse and biologically active compounds. The systematic application of modern chromatographic and spectroscopic techniques is crucial for

their successful isolation and characterization. The potent antitumor and anti-inflammatory activities of these compounds, often linked to specific signaling pathways, highlight their potential as leads for the development of new therapeutic agents. This guide provides a framework for researchers in the field, outlining the key methodologies and recent advancements in the study of these fascinating natural products.

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